

Part 1: Physicochemical Profile & Molecular Identity

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Compound of Interest

Compound Name: 3-Benzylbenzaldehyde

CAS No.: 52315-08-9

Cat. No.: B1282234

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3-Benzylbenzaldehyde is a privileged biphenylmethane scaffold used primarily as an intermediate in medicinal chemistry. Unlike its ether analog (3-benzyloxybenzaldehyde), the methylene bridge (-CH₂-) in **3-benzylbenzaldehyde** confers unique conformational flexibility and lipophilicity (LogP) profiles, making it critical for targeting hydrophobic pockets in enzymes such as dehydrosqualene synthase (CrtM).

Critical Distinction: Researchers frequently conflate this molecule with 3-benzyloxybenzaldehyde (CAS 1700-37-4). Ensure the absence of the ether oxygen linker before proceeding with synthesis or procurement.

Table 1: Core Chemical Specifications

Property	Value	Technical Note
IUPAC Name	3-(Phenylmethyl)benzaldehyde	Meta-substitution is key for non-linear geometry.
CAS Number	52315-08-9	Distinct from 4-benzyl (4396-87-0) or benzyloxy isomers.
Molecular Formula	C ₁₄ H ₁₂ O	High carbon content increases lipophilicity.
Molecular Weight	196.24 g/mol	Exact Mass: 196.0888 (useful for HRMS validation).
Physical State	Viscous Oil / Low MP Solid	Tendency to supercool; store under inert gas (Ar/N ₂).
Solubility	DCM, THF, DMSO	Poor water solubility; requires organic co-solvents for bioassays.
SMILES	<chem>O=Cc1cccc(Cc2ccccc2)c1</chem>	Useful for chemoinformatic docking studies.

Part 2: Synthetic Methodology

While Friedel-Crafts benzylation of benzaldehyde is theoretically possible, it is not recommended due to the deactivating nature of the aldehyde group and the formation of inseparable ortho/para mixtures. The industry-standard protocol utilizes a Suzuki-Miyaura Cross-Coupling approach, which ensures regioselectivity.

Protocol A: Regioselective Suzuki Coupling

Rationale: This route couples an aryl halide with a boronic acid, tolerating the sensitive aldehyde functionality without requiring protection/deprotection steps.

Reagents:

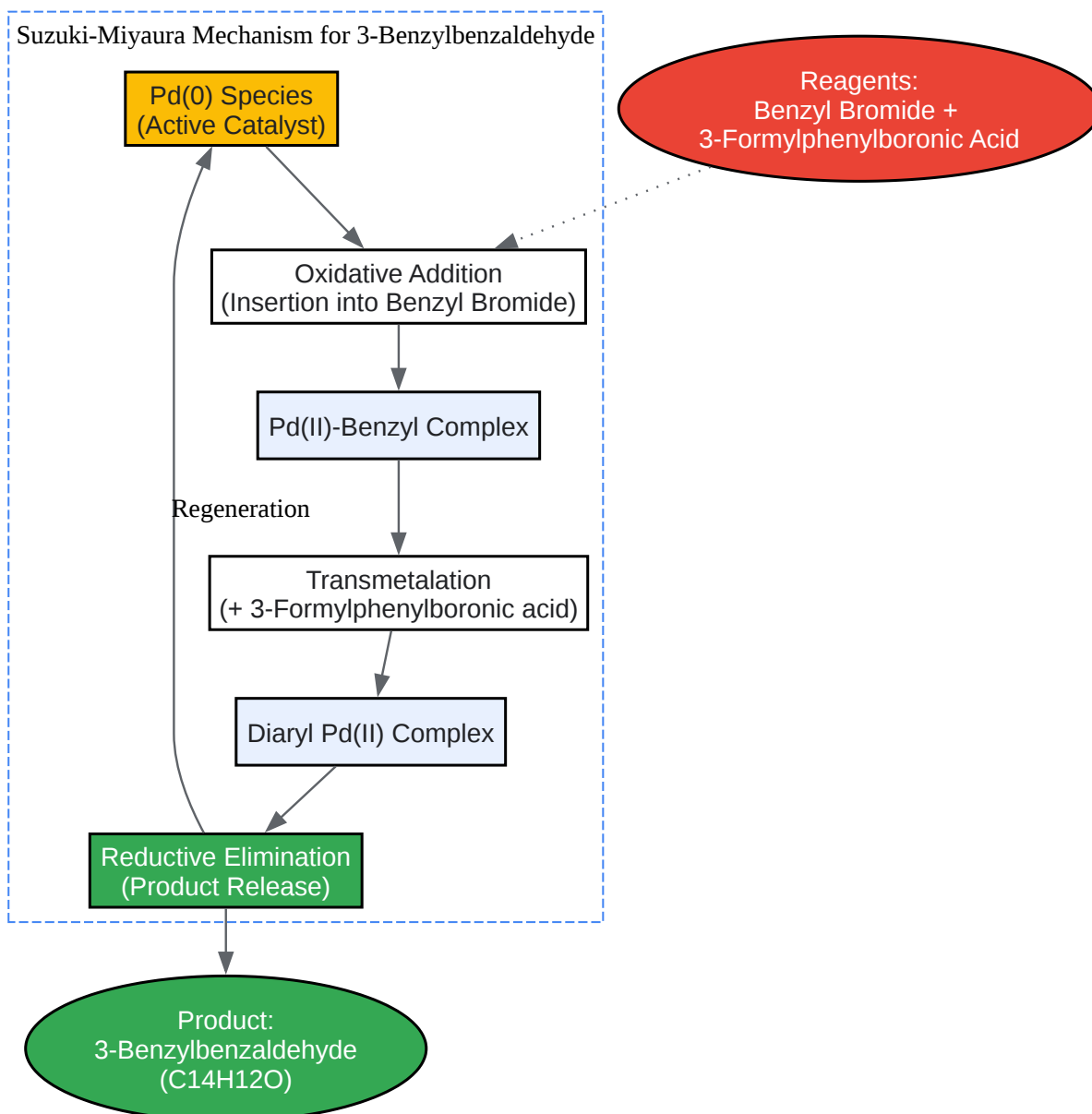
- Electrophile: Benzyl bromide (1.0 equiv)

- Nucleophile: 3-Formylphenylboronic acid (1.1 equiv)
- Catalyst: Pd(PPh₃)₄ (3-5 mol%) or Pd(dppf)Cl₂
- Base: K₂CO₃ (2.0 equiv)
- Solvent: Toluene/Ethanol/Water (4:1:1) or Dioxane/Water.

Step-by-Step Workflow:

- Inertion: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve 3-formylphenylboronic acid and benzyl bromide in the solvent system. Degas by bubbling Argon for 15 minutes.
- Catalysis: Add the Palladium catalyst and base rapidly against a positive pressure of Argon.
- Reflux: Heat the mixture to 90°C for 12–16 hours. Monitor via TLC (Hexane/EtOAc 8:2). The aldehyde spot will be UV active.
- Workup: Cool to RT. Dilute with water and extract with Ethyl Acetate (3x).^[1] Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Visualized Pathway: Suzuki Catalytic Cycle



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Figure 1: The catalytic cycle highlights the Pd(0)/Pd(II) shuttle. Note that the benzyl bromide undergoes oxidative addition more readily than aryl chlorides.

Part 3: Reactivity & Applications in Drug Discovery

3-Benzylbenzaldehyde serves as a "warhead carrier." The aldehyde is a reactive handle used to attach the lipophilic biphenyl tail to polar pharmacophores.

Reductive Amination (Schiff Base Reduction)

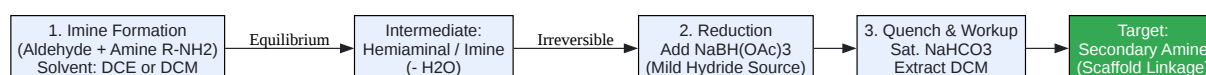
This is the most common transformation in medicinal chemistry libraries. The aldehyde reacts with primary or secondary amines to form an imine, which is reduced in situ to an amine.

- Application: Synthesis of antihistamines and inhibitors of *S. aureus* virulence factors (e.g., dehydrosqualene synthase inhibitors).
- Preferred Reducing Agent: Sodium Triacetoxyborohydride (STAB) is preferred over NaBH_4 because STAB reduces the imine selectively without reducing the parent aldehyde, preventing the formation of the alcohol byproduct.

Knoevenagel Condensation

Reaction with active methylene compounds (e.g., malonic acid) yields cinnamic acid derivatives, often used as linkers in fragment-based drug design (FBDD).

Visualized Workflow: Reductive Amination Protocol



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Figure 2: Standard protocol for linking the **3-benzylbenzaldehyde** scaffold to amine-bearing pharmacophores.

Part 4: Analytical Validation

To ensure the integrity of the synthesized material, the following spectral signatures must be confirmed:

- ^1H NMR (400 MHz, CDCl_3):
 - Aldehyde Proton: A singlet at δ 10.0 ppm is diagnostic.
 - Benzylic Methylene: A singlet at δ 4.0–4.1 ppm (2H) confirms the $-\text{CH}_2-$ bridge.
 - Aromatic Region: Multiplets between δ 7.1–7.8 ppm (9H total).
- IR Spectroscopy:
 - Strong $\text{C}=\text{O}$ stretch at 1695–1705 cm^{-1} .
 - Absence of broad O-H stretch (rules out benzyl alcohol contamination).
- Mass Spectrometry (ESI+):
 - Look for $[\text{M}+\text{H}]^+ = 197.25$.
 - Common fragment: Loss of CO (M-28) or tropylium ion formation (m/z 91).

References

- Biosynth. (2023). **3-Benzylbenzaldehyde** Product Specifications and CAS 52315-08-9 Verification. [Link](#)
- Oldfield, E., et al. (2012). Anti-bacterial compositions and methods including targeting virulence factors of *Staphylococcus aureus*. US Patent 20120022024A1. (Describes the Suzuki coupling synthesis of **3-benzylbenzaldehyde**). [Link](#)
- Miyaura, N., & Suzuki, A. (1995).[2] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483. (Foundational mechanism for the recommended synthesis). [Link](#)
- PubChem. (2023). Compound Summary: **3-Benzylbenzaldehyde**.[1][3] National Library of Medicine. [Link](#)

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Sources

- 1. Design and synthesis of L- and D-phenylalanine derived rhodanines with novel C5-arylidenes as inhibitors of HCV NS5B polymerase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. macmillan.princeton.edu [macmillan.princeton.edu]
- 3. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Part 1: Physicochemical Profile & Molecular Identity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1282234/docs#part-1-physicochemical-profile-molecular-identity>]

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